simotinib solubility issues DMSO concentration

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Compound Focus: **Simotinib**

CAS No.: 944258-89-3
Cat. No.: S547966

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Simotinib Fact Sheet

The table below summarizes the available data on **simotinib**:

Parameter	Details
Drug Class	Novel, specific Epidermal Growth Factor Receptor (EGFR) Tyrosine Kinase Inhibitor (TKI) [1] [2] [3].
Molecular Weight	499.61 g/mol (for the free base, calculated from the molecular formula $C_{28}H_{33}N_7O_2$) [4].
Recommended Storage	Store the powder at -20°C, protected from light and moisture. Aliquot the DMSO stock solution to avoid freeze-thaw cycles.
Reported Solubility in DMSO	Not explicitly reported in the available literature.

A Practical Guide for Preparing DMSO Stock Solutions

In the absence of specific data, you can determine the optimal concentration empirically by following this protocol.

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Critical Considerations for DMSO Use

- **Final DMSO Concentration in Assays**: A general safe starting concentration for cell-based assays is **≤0.1% (v/v) DMSO** [5]. Higher concentrations can cause cytotoxic effects. For example, one study on cancer cell lines found that DMSO at 0.3125% showed minimal cytotoxicity in most cell lines after 24 hours, but effects are variable and depend on cell type and exposure duration [5].
- **Handling DMSO Stock Solutions**:
  - Use sterile, high-quality DMSO.
  - Gently warm the solution to room temperature before use.
  - Vortex the stock solution for 30-60 seconds to ensure it is fully mixed and homogeneous before aliquoting.
  - Always use glass or polypropylene tubes when handling DMSO, as it can dissolve many plastics.

Understanding Simotinib's Clinical and Experimental Context

The following diagram illustrates the experimental workflow used in clinical trials, which underpins the drug's known pharmacokinetic profile.

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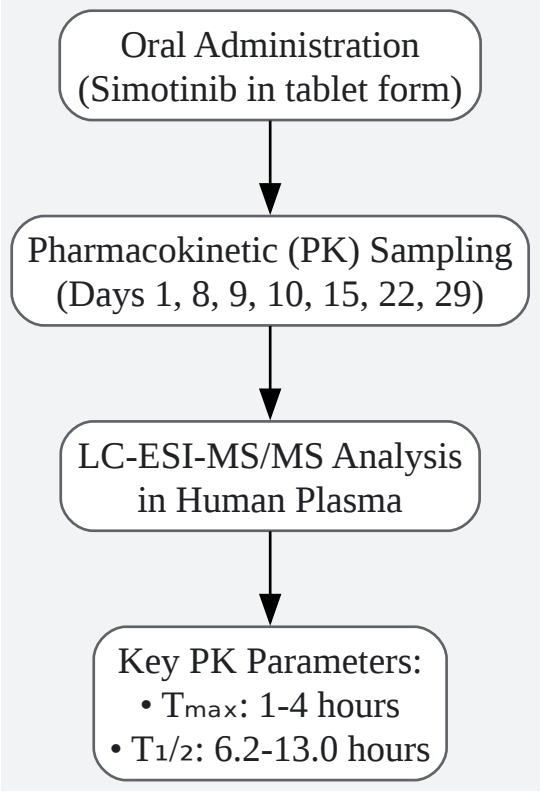

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The clinical studies provide the following key pharmacokinetic parameters [1] [2] [3]:

- **Rapid Absorption and Elimination**: **Simotinib** is rapidly absorbed, with a peak plasma concentration (**T_{max}**) occurring between 1 to 4 hours after oral administration. Its half-life (**$T_{1/2}$**) ranges from 6.2 to 13.0 hours, supporting a twice-daily dosing schedule in clinical trials.
- **Safety Profile**: In a phase Ib trial, **simotinib** was well-tolerated at doses up to 650 mg twice daily. The most common adverse events were rash (41.5%) and diarrhea (56.1%), which were mostly mild to moderate in severity [1] [3].

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